

Atilmotin stability and long-term storage conditions

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Compound of Interest

Compound Name: Atilmotin

Cat. No.: B605670

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Atilmotin Technical Support Center

Disclaimer: This document provides general guidance on the stability and long-term storage of **Atilmotin** based on established principles of peptide chemistry. As specific stability data for **Atilmotin** is not publicly available, these recommendations should be considered as a starting point for in-house stability assessments. For critical applications, it is strongly recommended to perform experiment-specific stability testing.

Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage condition for lyophilized **Atilmotin**?

A1: For long-term storage, lyophilized **Atilmotin** should be stored at -20°C or colder, protected from light and moisture.^[1] Storing the peptide in a desiccator at low temperatures will further enhance its stability.

Q2: How should I store **Atilmotin** after reconstitution?

A2: Once reconstituted, **Atilmotin** solutions are significantly less stable than the lyophilized powder. For short-term storage (days to weeks), it is recommended to store the solution at 2-8°C. To minimize degradation, it is advisable to aliquot the reconstituted peptide into single-use volumes to avoid repeated freeze-thaw cycles.

Q3: What solvents are recommended for reconstituting **Atilmotin**?

A3: **Atilmotin** is soluble in water, Phosphate Buffered Saline (PBS), and Dimethyl Sulfoxide (DMSO).[1] For biological experiments, sterile, nuclease-free water or PBS are common choices. The choice of solvent may impact the stability of the reconstituted peptide.

Q4: How long is reconstituted **Atilmotin** stable?

A4: The stability of reconstituted **Atilmotin** is dependent on several factors including the solvent, pH, temperature, and exposure to light and air. As a general guideline for peptides, solutions stored at 2-8°C should be used within a few days to a week. For longer storage, aliquots can be frozen at -20°C or -80°C, but repeated freeze-thaw cycles should be avoided.

Q5: Is **Atilmotin** sensitive to light?

A5: Yes, **Atilmotin** should be protected from light.[1] Peptides, in general, can be susceptible to photodegradation. It is recommended to store both the lyophilized powder and reconstituted solutions in amber vials or by wrapping the vials in aluminum foil.

Q6: What are the potential signs of **Atilmotin** degradation?

A6: Signs of degradation may include a decrease in biological activity, changes in solubility (e.g., formation of particulates), or the appearance of new peaks in analytical chromatography (e.g., HPLC).

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Reduced or no biological activity in the experiment.	1. Improper storage of lyophilized powder (e.g., at room temperature for an extended period). 2. Degradation of reconstituted solution due to improper storage or repeated freeze-thaw cycles. 3. Incorrect reconstitution leading to a lower final concentration. 4. Adsorption of the peptide to plasticware.	1. Ensure lyophilized Atilmotin is stored at -20°C or below, protected from light and moisture. 2. Prepare fresh solutions for each experiment or use freshly thawed aliquots. Avoid repeated freeze-thaw cycles. 3. Review the reconstitution protocol to ensure accuracy. Briefly centrifuge the vial before opening to ensure all powder is at the bottom. 4. Consider using low-protein-binding tubes and pipette tips.
Precipitate or cloudiness observed in the reconstituted solution.	1. Poor solubility in the chosen solvent. 2. Peptide degradation leading to the formation of insoluble aggregates. 3. Contamination of the solution.	1. Try a different recommended solvent (e.g., DMSO for initial solubilization followed by dilution in aqueous buffer). Gentle vortexing or sonication may aid dissolution. 2. This may indicate significant degradation. It is recommended to use a fresh vial of Atilmotin. 3. Ensure sterile technique is used during reconstitution. Filter the solution through a 0.22 µm filter if necessary.
Inconsistent results between experiments.	1. Variability in the stability of reconstituted Atilmotin between uses. 2. Inconsistent handling and storage of the peptide. 3. Pipetting errors	1. Aliquot the reconstituted peptide into single-use vials to ensure consistency for each experiment. 2. Standardize the storage and handling protocol

during reconstitution or dilution.

for Atilmotin across all experiments.3. Calibrate pipettes regularly and use proper pipetting techniques.

Data Presentation

Table 1: Recommended Storage Conditions for **Atilmotin**

Form	Storage Temperature	Duration	Additional Precautions
Lyophilized Powder	-20°C or -80°C	Long-term (months to years)	Protect from light and moisture. Store in a desiccator.
2-8°C	Short-term (weeks)	Protect from light and moisture.	
Reconstituted Solution	-20°C or -80°C	Short to medium-term (weeks to months)	Aliquot to avoid freeze-thaw cycles. Protect from light.
2-8°C	Short-term (days)	Protect from light. Use sterile conditions.	

Table 2: General Factors Affecting Peptide Stability

Factor	Potential Degradation Pathway	Mitigation Strategy
Temperature	Increased rates of hydrolysis, oxidation, and deamidation.	Store at recommended low temperatures (-20°C or below for long-term).
pH	Acid or base-catalyzed hydrolysis of peptide bonds. Deamidation of asparagine and glutamine residues is pH-dependent.	Reconstitute in a buffer with a pH near neutral (e.g., PBS pH 7.4) unless otherwise specified. Avoid extreme pH values.
Oxidation	Oxidation of susceptible amino acids (e.g., Methionine, Cysteine, Tryptophan).	Store under an inert gas (e.g., argon or nitrogen). Use deoxygenated solvents for reconstitution. Avoid exposure to air.
Light	Photodegradation of light-sensitive amino acids.	Store in amber vials or protect from light with aluminum foil.
Moisture	Hydrolysis of the lyophilized powder.	Store in a desiccator. Allow the vial to warm to room temperature before opening to prevent condensation.
Freeze-Thaw Cycles	Physical stress leading to aggregation and degradation.	Aliquot reconstituted solutions into single-use volumes.

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized Atilmotin

- **Equilibration:** Before opening, allow the vial of lyophilized **Atilmotin** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial.
- **Centrifugation:** Briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom.

- **Solvent Addition:** Under sterile conditions, add the desired volume of a recommended solvent (e.g., sterile water, PBS, or DMSO) to the vial. The volume will depend on the desired final concentration.
- **Dissolution:** Gently swirl or vortex the vial to dissolve the peptide completely. Avoid vigorous shaking, which can cause aggregation. If necessary, sonication can be used to aid dissolution.
- **Aliquoting and Storage:** For reconstituted solutions, it is recommended to aliquot the solution into single-use, low-protein-binding vials. Store the aliquots at the appropriate temperature (-20°C or -80°C for longer-term storage or 2-8°C for short-term use).

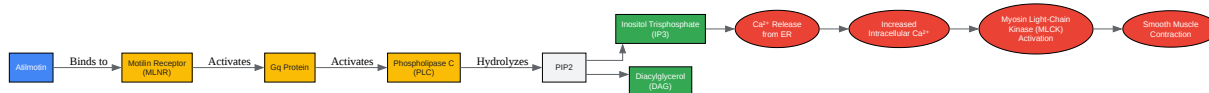
Protocol 2: General Forced Degradation Study for Peptides

This protocol outlines a general procedure for a forced degradation study to identify potential degradation products and pathways. This should be adapted based on the specific properties of the peptide and the analytical methods available.

- **Sample Preparation:** Prepare stock solutions of **Atilmotin** in a suitable solvent.
- **Stress Conditions:**
 - **Acid Hydrolysis:** Incubate the peptide solution with 0.1 M HCl at a specified temperature (e.g., 60°C) for various time points.
 - **Base Hydrolysis:** Incubate the peptide solution with 0.1 M NaOH at a specified temperature (e.g., 60°C) for various time points.
 - **Oxidative Degradation:** Treat the peptide solution with a low concentration of hydrogen peroxide (e.g., 3%) at room temperature for various time points.
 - **Thermal Degradation:** Expose the lyophilized powder and a solution of the peptide to elevated temperatures (e.g., 60°C, 80°C) for various time points.
 - **Photostability:** Expose the lyophilized powder and a solution of the peptide to a controlled light source (e.g., ICH-compliant photostability chamber) for a defined period.

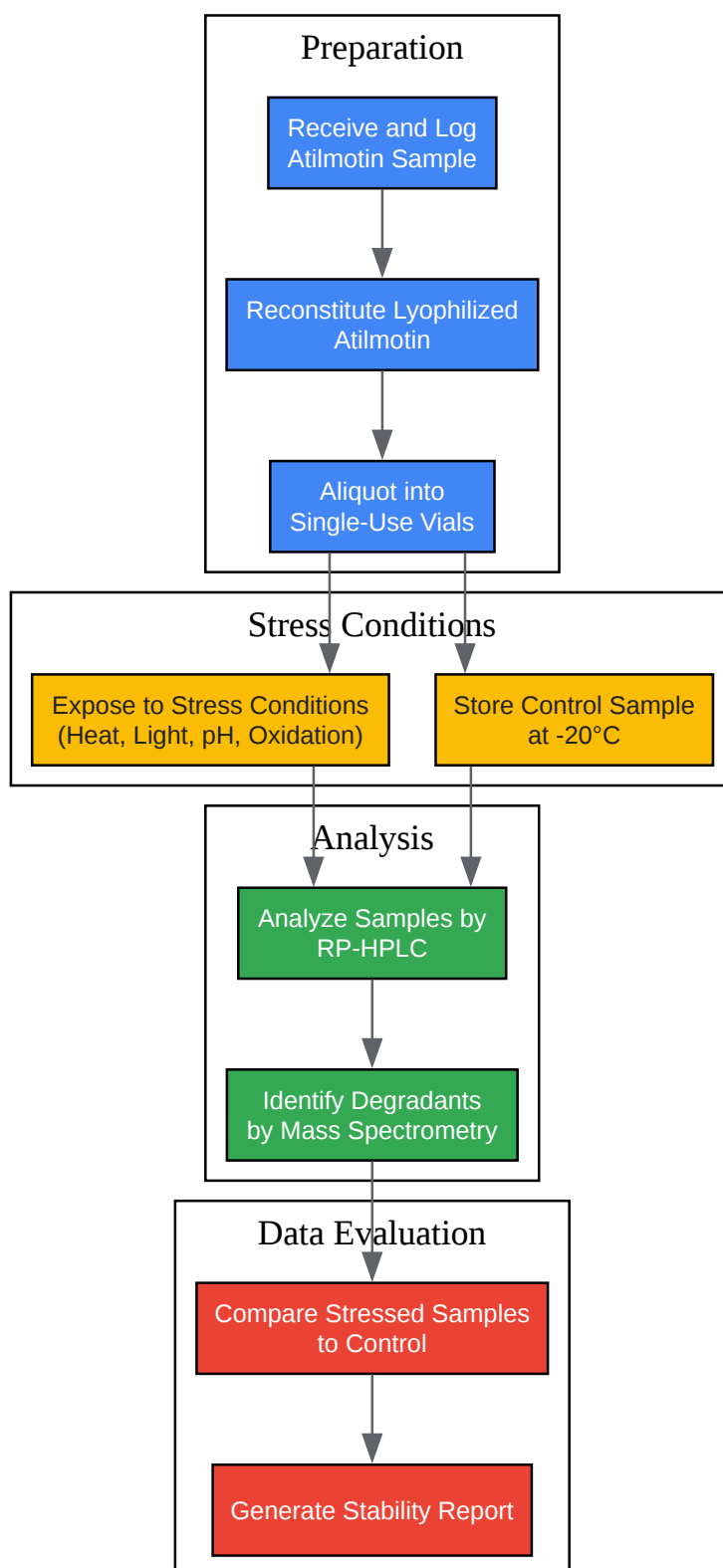
- **Sample Analysis:** At each time point, neutralize the acid and base-stressed samples. Analyze all samples, including a control sample stored under ideal conditions, using a stability-indicating analytical method, such as Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) coupled with a mass spectrometer (LC-MS).
- **Data Evaluation:** Compare the chromatograms of the stressed samples to the control sample to identify and quantify any degradation products. The mass spectrometry data will help in the structural elucidation of the degradants.

Visualizations



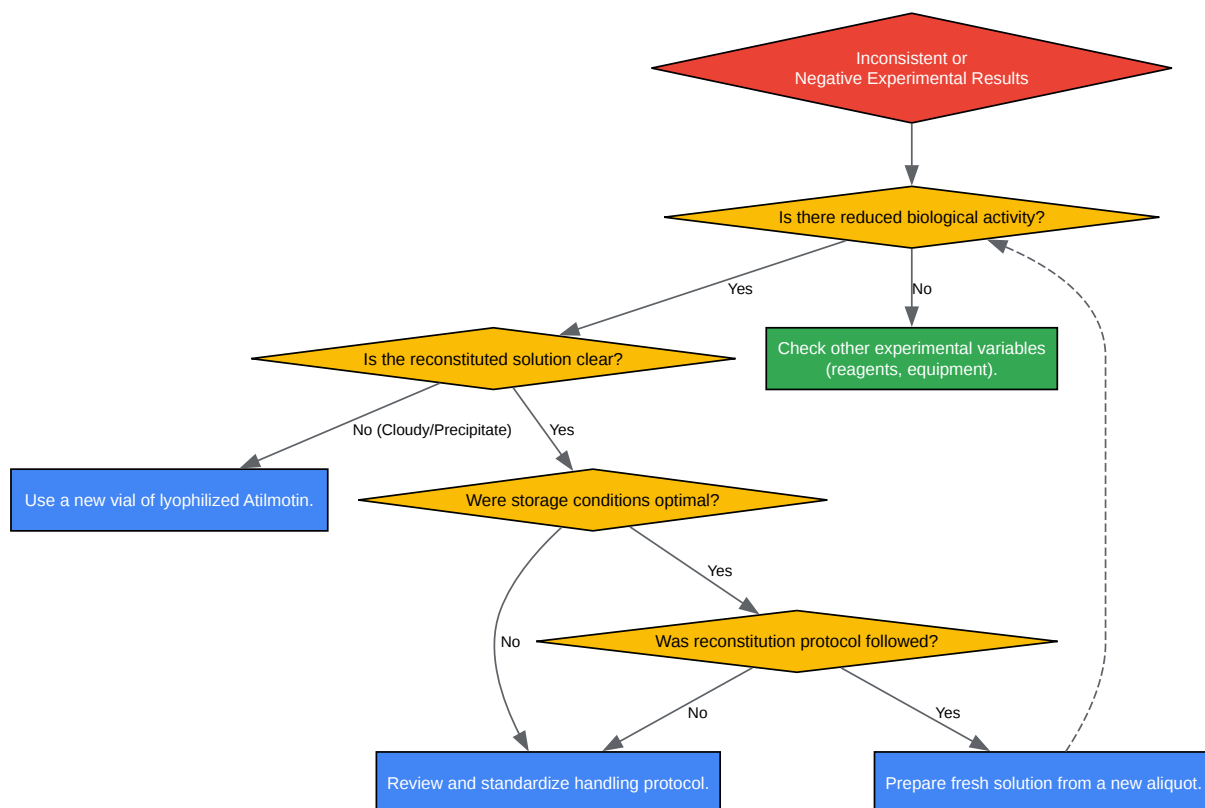
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Caption: **Atimotin** signaling pathway in smooth muscle cells.



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Caption: Experimental workflow for **Atilmotin** stability testing.



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Caption: Troubleshooting decision tree for **Atilmotin** experiments.

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References

- 1. Effect of atilmotin on gastrointestinal transit in healthy subjects: a randomized, placebo-controlled study - PubMed [pubmed.ncbi.nlm.nih.gov]
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